

Synthesis and Characterization of Octadecylamine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: Octadecylamine hydrochloride

CAS No.: 1838-08-0

Cat. No.: B156740

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **octadecylamine hydrochloride**. It is intended to serve as a practical resource for researchers, scientists, and professionals involved in drug development and related fields who may utilize this compound as a cationic lipid in nanoparticle-based drug delivery systems or for other pharmaceutical applications.

Synthesis of Octadecylamine Hydrochloride

Octadecylamine hydrochloride can be synthesized through various methods. Two common laboratory-scale procedures are detailed below.

Synthesis from Stearic Acid

A prevalent method involves the conversion of stearic acid to octadecanenitrile, followed by reduction and salt formation.

Experimental Protocol:

- **Ammoniation of Stearic Acid:** Stearic acid is reacted with ammonia at high temperature (e.g., 350 °C) in a liquid phase reactor to produce octadecanenitrile.
- **Hydrogenation of Octadecanenitrile:** The resulting octadecanenitrile is then subjected to catalytic hydrogenation. This is typically carried out in an autoclave under pressure (e.g., 3.5 MPa) at an elevated temperature (e.g., 130 °C) using a nickel catalyst to yield octadecylamine.
- **Formation of the Hydrochloride Salt:** The crude octadecylamine is dissolved in a suitable organic solvent, such as ethanol. The solution is then treated with a dilute solution of hydrochloric acid with cooling. The **octadecylamine hydrochloride** precipitates out of the solution and can be collected by filtration.
- **Purification:** The collected solid is washed with a cold solvent to remove any remaining impurities and then dried under vacuum. Recrystallization from a suitable solvent, such as ethanol or methanol, can be performed for further purification.

Synthesis from Octadecanenitrile

An alternative laboratory preparation starts from octadecanenitrile.

Experimental Protocol:

- **Reduction of Octadecanenitrile:** Octadecanenitrile is dissolved in anhydrous ethanol and boiled under reflux. Sodium metal is then carefully added to the reaction mixture to effect the reduction of the nitrile to the primary amine, octadecylamine.
- **Acidification:** After the reaction is complete, the mixture is cooled and poured into a dilute solution of hydrochloric acid. This neutralizes the reaction mixture and forms the **octadecylamine hydrochloride** salt.
- **Isolation and Purification:** The precipitated **octadecylamine hydrochloride** is collected by filtration, washed with a cold solvent, and dried. Further purification can be achieved by recrystallization.

Characterization of Octadecylamine Hydrochloride

The identity and purity of the synthesized **octadecylamine hydrochloride** are confirmed through various analytical techniques.

Physicochemical Properties

A summary of the key physicochemical properties of octadecylamine and its hydrochloride salt is provided in the table below.

Property	Value	Reference(s)
Octadecylamine		
Molecular Formula	C ₁₈ H ₃₉ N	[1]
Molecular Weight	269.51 g/mol	[1]
Appearance	White waxy crystalline solid	
Melting Point	52.9 °C	
Boiling Point	346.8 °C at 760 mmHg	
Solubility	Insoluble in water; soluble in alcohol, ether, benzene, and chloroform.	
Octadecylamine Hydrochloride		
Molecular Formula	C ₁₈ H ₄₀ ClN	[2]
Molecular Weight	305.97 g/mol	[2]
Appearance	White to light yellow powder or crystals	
Melting Point	157-160 °C	[2]
Solubility	Soluble in hot methanol	[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of the synthesized compound.

The ^1H NMR spectrum of **octadecylamine hydrochloride** provides information about the different types of protons in the molecule.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~2.9-3.1	m	2H	$-\text{CH}_2-\text{NH}_3^+$
~1.7	m	2H	$-\text{CH}_2-\text{CH}_2-\text{NH}_3^+$
~1.2-1.4	br s	32H	$-(\text{CH}_2)_{16}-$
~0.88	t	3H	$-\text{CH}_3$

The IR spectrum reveals the presence of key functional groups.

Wavenumber (cm^{-1})	Description
~3000-2800	N-H stretching (of the ammonium salt)
~2920, ~2850	C-H stretching (asymmetric and symmetric) of methylene groups
~1600	N-H bending (asymmetric) of the ammonium group
~1470	C-H bending (scissoring) of methylene groups

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the parent amine. The molecular ion peak for octadecylamine (the free base) would be observed at m/z 269. A common fragmentation pattern for primary amines is the alpha-cleavage, which would result in the loss of an alkyl radical.

m/z	Interpretation
269	Molecular ion peak $[M]^+$ of octadecylamine
30	$[CH_2NH_2]^+$ (from alpha-cleavage)

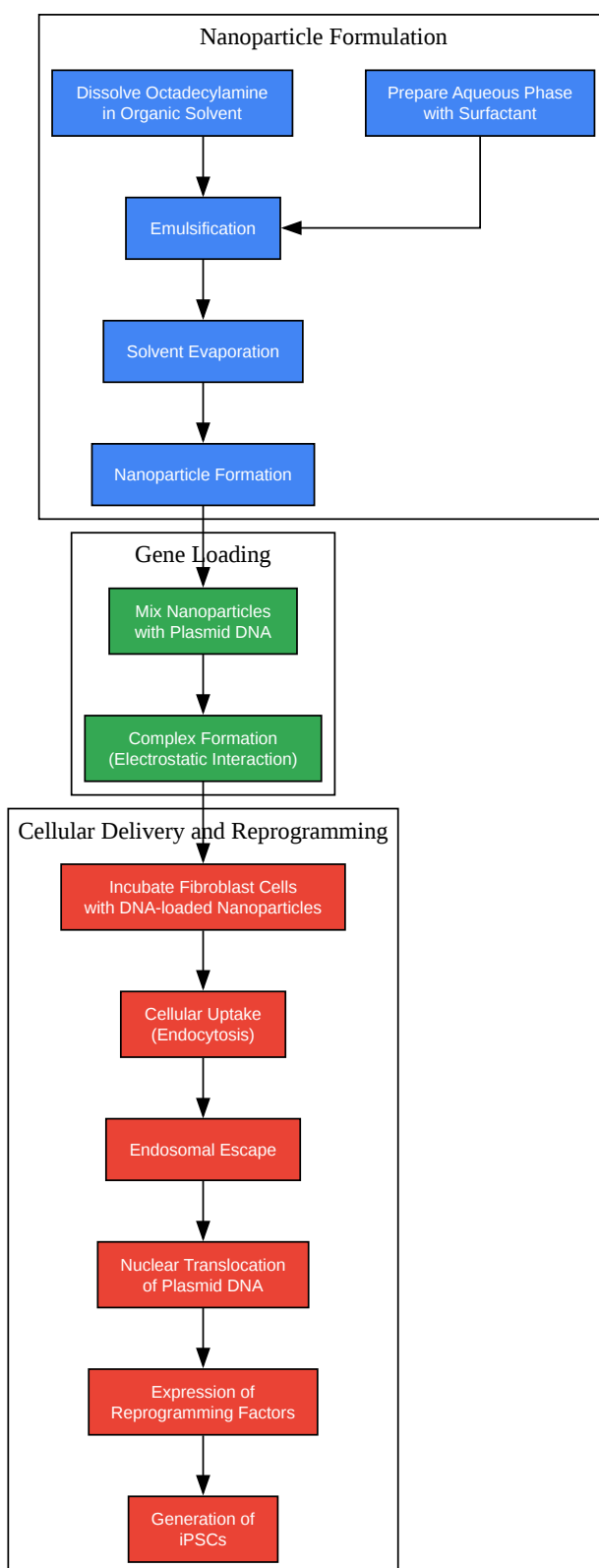
Applications in Drug Development

Octadecylamine and its hydrochloride salt are valuable components in drug delivery systems, particularly in the formulation of solid lipid nanoparticles (SLNs) and other lipid-based nanocarriers. Their cationic nature at physiological pH allows for effective encapsulation and delivery of negatively charged molecules such as nucleic acids (e.g., plasmid DNA, siRNA).

A notable application is in the non-viral delivery of genes for cellular reprogramming. For instance, octadecylamine-based nanoparticles have been successfully used to deliver reprogramming factors to human fibroblast cells, inducing their transformation into pluripotent stem cells (iPSCs).^[3]

Experimental Workflow for Nanoparticle-Mediated Gene Delivery

The following diagram illustrates a typical workflow for the preparation of octadecylamine-based nanoparticles and their use in gene delivery for cellular reprogramming.



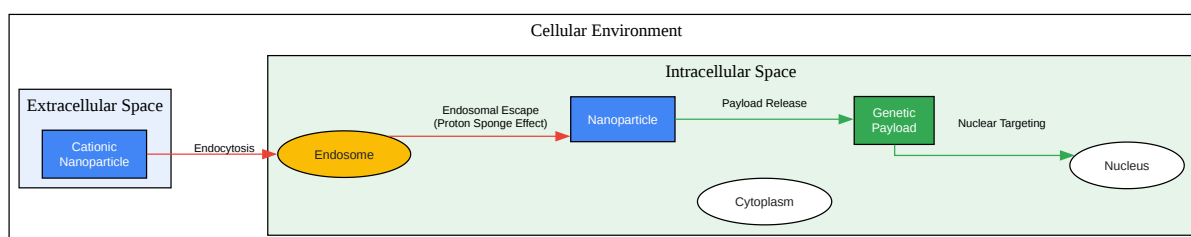
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Caption: Workflow for nanoparticle synthesis, gene loading, and cell reprogramming.

Cellular Uptake and Mechanism of Action

The positively charged octadecylamine-based nanoparticles interact with the negatively charged cell membrane, facilitating cellular uptake primarily through endocytosis.[4] Once inside the cell, the nanoparticles need to escape the endosome to release their genetic payload into the cytoplasm. The "proton sponge effect" is a proposed mechanism for the endosomal escape of amine-containing nanoparticles. The buffering capacity of the amine groups leads to an influx of protons and counter-ions into the endosome, causing osmotic swelling and eventual rupture of the endosomal membrane, releasing the therapeutic agent into the cytoplasm.[5]

The following diagram illustrates the proposed mechanism of cellular uptake and endosomal escape of octadecylamine-based nanoparticles.



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Caption: Mechanism of cellular uptake and endosomal escape of nanoparticles.

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